

Application Notes and Protocols for Kri Paste in Primary Molar Pulpectomy

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Compound of Interest

Compound Name: *Kri paste*

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These application notes provide a comprehensive overview of **Kri paste**, an iodoform-based root canal filling material, for use in primary molar pulpectomy. This document details the material's composition, clinical efficacy, and a step-by-step protocol for its application, tailored for a scientific audience.

Introduction

Kri paste is a resorbable root canal filling material specifically designed for endodontic treatment of non-vital primary teeth.^{[1][2]} Its composition is formulated to provide potent antimicrobial action while being resorbable at a rate that ideally corresponds with the physiological resorption of the primary tooth roots.^{[1][3]} This allows for the natural eruption of the succedaneous permanent tooth. The paste's radiopacity facilitates clear visualization on radiographs for assessment of the fill.^[1]

Composition and Properties

Kri paste is primarily an iodoform-based paste. The typical composition is as follows:

Component	Percentage	Function
Iodoform	~80.5% - 80.8%	Antimicrobial agent, provides radiopacity, and acts as a vehicle.[1][4]
Parachlorophenol	~2.023%	Potent disinfectant.[1]
Camphor	~4.84% - 4.86%	Vehicle, reduces the irritating effects of parachlorophenol.[1][4]
Menthol	~1.213% - 1.215%	Provides a soothing effect and contributes to the antiseptic properties.[1][4]

The paste does not set into a hard mass, which simplifies its removal if necessary and is believed to reduce the risk of deflecting the erupting permanent tooth.[5][6]

Quantitative Data Summary

Clinical studies have demonstrated the efficacy of **Kri paste** in primary molar pulpectomy, often comparing it to Zinc Oxide Eugenol (ZOE), another commonly used material. The following table summarizes key quantitative data from a retrospective study comparing the success rates of **Kri paste** and ZOE.

Parameter	Kri Paste	Zinc Oxide Eugenol (ZOE)	Statistical Significance
Overall Success Rate	84% [2] [7] [8]	65% [2] [7] [8]	$P < 0.05$ [2] [7] [8]
Success Rate with Overfilling	79% [8]	41% [8]	$P < 0.02$ [8]
Failure Rate with Overfilling	21% [2] [7]	59% [2] [7]	$P < 0.02$ [2] [7]
Success Rate with Underfilling	86% [8]	Similar to Kri Paste [2] [7]	Not Statistically Significant [8]
Failure Rate with Underfilling	14% [2] [7]	17% [2] [7]	Not Statistically Significant [2] [7]
Success Rate with Flush Fill	100% (All successful) [8]	89% [8]	Not Statistically Significant [8]

Data extracted from a retrospective study by Holan and Fuks (1993).[\[2\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocol: Primary Molar Pulpectomy using Kri Paste

This protocol outlines the key steps for a one-visit pulpectomy procedure in a non-vital primary molar.

4.1. Pre-operative Assessment

- **Clinical Examination:** Assess for signs of a non-vital pulp, such as a history of spontaneous pain, presence of a sinus tract, swelling, or abnormal mobility not related to exfoliation.[\[8\]](#)[\[9\]](#)
- **Radiographic Evaluation:** Take a pre-operative periapical radiograph to evaluate the root canal morphology, the extent of periapical/furcal radiolucency, and the stage of permanent tooth development.[\[8\]](#)[\[9\]](#) Ensure there is no extensive pathologic root resorption.[\[8\]](#)

4.2. Anesthesia and Isolation

- Administer local anesthesia.
- Isolate the tooth with a rubber dam to maintain an aseptic field.[9]

4.3. Access Cavity Preparation

- Remove all caries before entering the pulp chamber.
- Create an access opening to the pulp chamber, ensuring straight-line access to all root canals. Take care to avoid perforation of the pulpal floor.[9]

4.4. Biomechanical Preparation

- Pulp Extirpation: Remove the necrotic pulp tissue from the canals using barbed broaches or files.[8]
- Working Length Determination: Determine the working length from the pre-operative radiograph, typically 1-2 mm short of the radiographic apex.[9]
- Canal Instrumentation: Clean and shape the root canals using endodontic files (e.g., up to size #35).[8]
- Irrigation: Copiously irrigate the canals between instrumentation. Common irrigants include saline, sodium hypochlorite (e.g., 1%), or chlorhexidine (e.g., 2%).[6][8]
- Drying: Thoroughly dry the canals with sterile paper points.[8]

4.5. Obturation with **Kri Paste**

- Paste Delivery: Introduce the **Kri paste** into the root canals. This can be achieved using a Lentulo spiral filler on a low-speed handpiece to ensure a dense, void-free fill.[2][7][8] Other methods include using a syringe or an endodontic plugger.
- Radiographic Confirmation: Take a post-operative radiograph to verify the quality of the obturation (flush, underfilled, or overfilled).[2][7][8]

4.6. Final Restoration

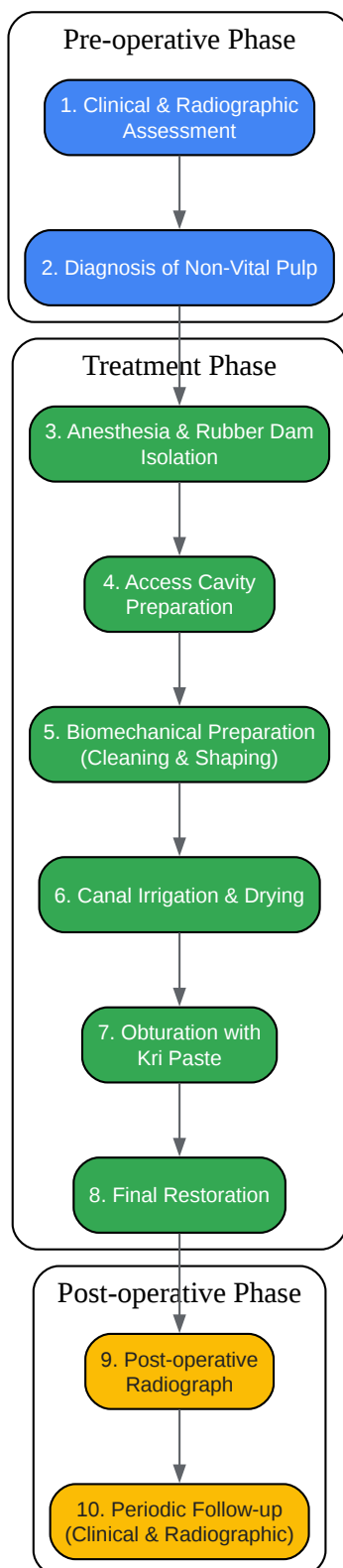
- Place a suitable final restoration that provides a good coronal seal to prevent microleakage. A stainless steel crown is often recommended for primary molars following pulpectomy.

4.7. Follow-up

- Schedule periodic clinical and radiographic follow-up examinations (e.g., at 6, 12, and 24 months) to assess treatment success.[\[2\]](#)[\[7\]](#)
- Criteria for Success:
 - Clinical: Absence of pain, swelling, sinus tract, and abnormal mobility.[\[8\]](#)
 - Radiographic: Resolution of any pre-operative radiolucency, no evidence of new pathologic lesions, and no pathologic root resorption.[\[8\]](#) The filling material should be resorbing at a rate comparable to the physiologic root resorption.

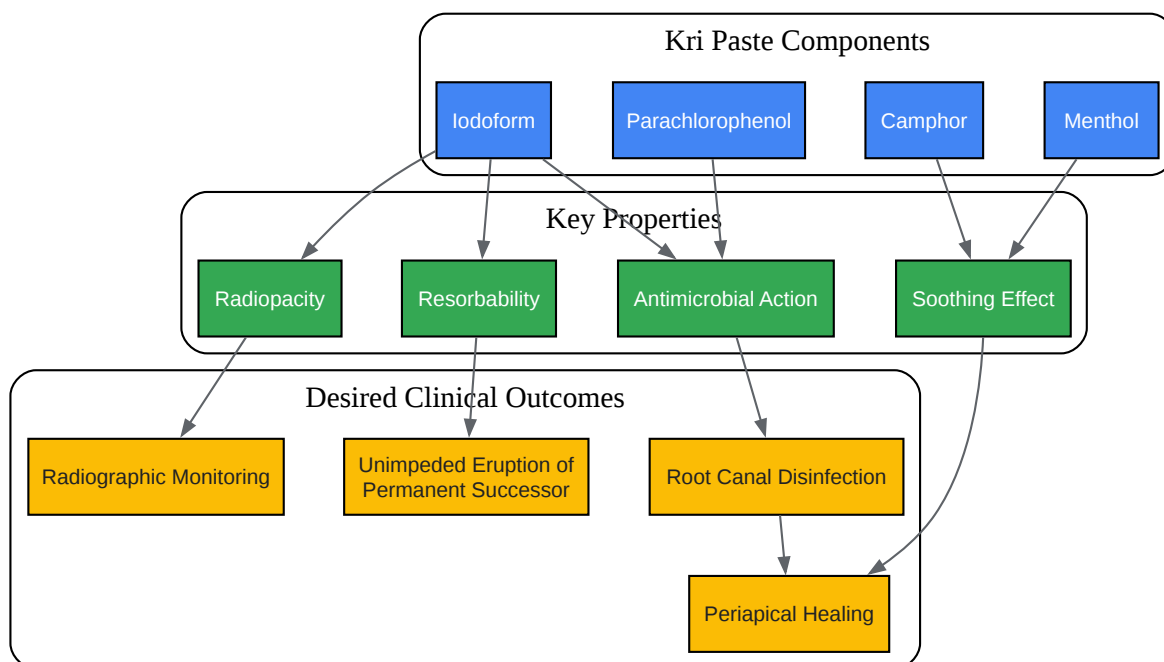
Visualizations

5.1. Experimental Workflow



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Caption: Workflow for **Kri paste** application in primary molar pulpectomy.

5.2. Logical Relationship of **Kri Paste** Components and Desired Outcomes

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Caption: Relationship between **Kri paste** components and clinical outcomes.

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